

Technical Guide: 3-Amino-3-cyclohexyl-propan-1-ol

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Compound of Interest

Compound Name: 3-Amino-3-cyclohexyl-propan-1-ol

Cat. No.: B041364

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CAS Number: 109647-95-2 Molecular Formula: C₉H₁₉NO Molecular Weight: 157.25 g/mol

This document provides a comprehensive technical overview of **3-Amino-3-cyclohexyl-propan-1-ol**, including its chemical and physical properties, and safety information. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

3-Amino-3-cyclohexyl-propan-1-ol, also known as rac-3-Amino-3-cyclohexyl-propanol, is a cycloaliphatic amino alcohol. Its hydrochloride salt is registered under CAS number 1173031-67-8.^[1] The quantitative properties of the free base are summarized in the table below.

Property	Value	Reference
CAS Number	109647-95-2	[2] [3]
Molecular Formula	C ₉ H ₁₉ NO	[2]
Molecular Weight	157.25 g/mol	[2] [3]
Density	0.984 g/cm ³	[2]
Boiling Point	282.7 °C at 760 mmHg	[2]
Flash Point	124.7 °C	[2]
Refractive Index	1.495	[2]
LogP	1.97670	[2]

Table 1: Physicochemical Properties of **3-Amino-3-cyclohexyl-propan-1-ol**

The hydrochloride salt of this compound has a molecular formula of C₉H₂₀CINO and a molecular weight of 193.71 g/mol .[\[1\]](#)

Synthesis and Purification

A detailed, peer-reviewed experimental protocol for the synthesis of **3-Amino-3-cyclohexyl-propan-1-ol** is not readily available in the public domain. However, general synthetic strategies for similar chiral amino alcohols have been described in the literature. One common approach involves the reduction of α -amino ketones or the ring-opening of epoxides with amines. For instance, the synthesis of (2R)-2-Amino-3-cyclohexyl-1-propanol has been achieved by reacting cyclohexanone with ammonia and sodium borohydride to form D-cyclohexylacetone, followed by reduction to D-cyclohexylalanine, and subsequent conversion to the amino alcohol. [\[4\]](#) Another approach could involve the reduction of a corresponding β -amino ester or acid.

Purification of amino alcohols is typically achieved through recrystallization or column chromatography. The choice of solvent for recrystallization would depend on the polarity of the compound and its impurities. Common solvents for recrystallization of amino alcohols include ethanol, isopropanol, or mixtures of polar and non-polar solvents.

Spectral Data

Experimentally obtained and fully assigned spectral data for **3-Amino-3-cyclohexyl-propan-1-ol** are not widely published. However, predicted ¹H NMR and ¹³C NMR spectra are available from some chemical suppliers. For structurally similar compounds, such as 3-aminopropanol, the ¹H NMR spectrum in CDCl₃ shows characteristic peaks for the protons on the carbon atoms adjacent to the amino and hydroxyl groups. The mass spectrum of related compounds often shows fragmentation patterns corresponding to the loss of water, the amino group, or cleavage of the carbon-carbon bonds.

Biological Activity and Signaling Pathways

Currently, there is a lack of published research detailing the specific biological activities or the mechanism of action of **3-Amino-3-cyclohexyl-propan-1-ol**. While some related amino alcohol structures are known to have pharmacological properties, no specific signaling pathways have been elucidated for this particular compound. Therefore, a diagram of a signaling pathway cannot be provided at this time.

Safety Information

The hydrochloride salt of **3-Amino-3-cyclohexyl-propan-1-ol** is classified as a warning-level hazard. It is harmful if swallowed and causes serious eye irritation. Standard safety precautions, including the use of personal protective equipment such as gloves and eye protection, should be followed when handling this compound.

Logical Relationships in Chemical Synthesis

While a specific experimental workflow for the synthesis of **3-Amino-3-cyclohexyl-propan-1-ol** is not available, a generalized logical workflow for the synthesis of a β -amino alcohol from a corresponding ketone can be conceptualized.



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Figure 1: A generalized logical workflow for the synthesis of a β -amino alcohol.

This diagram illustrates a potential synthetic route, highlighting the key chemical transformations and stages involved in producing the target compound from a hypothetical starting material.

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